

synthesis of 2'-azido guanosine phosphoramidite

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: 2'-Azido guanosine

CAS No.: 60921-30-4

Cat. No.: S823923

[Get Quote](#)

Chemical Profile of 2'-Azido Guanosine

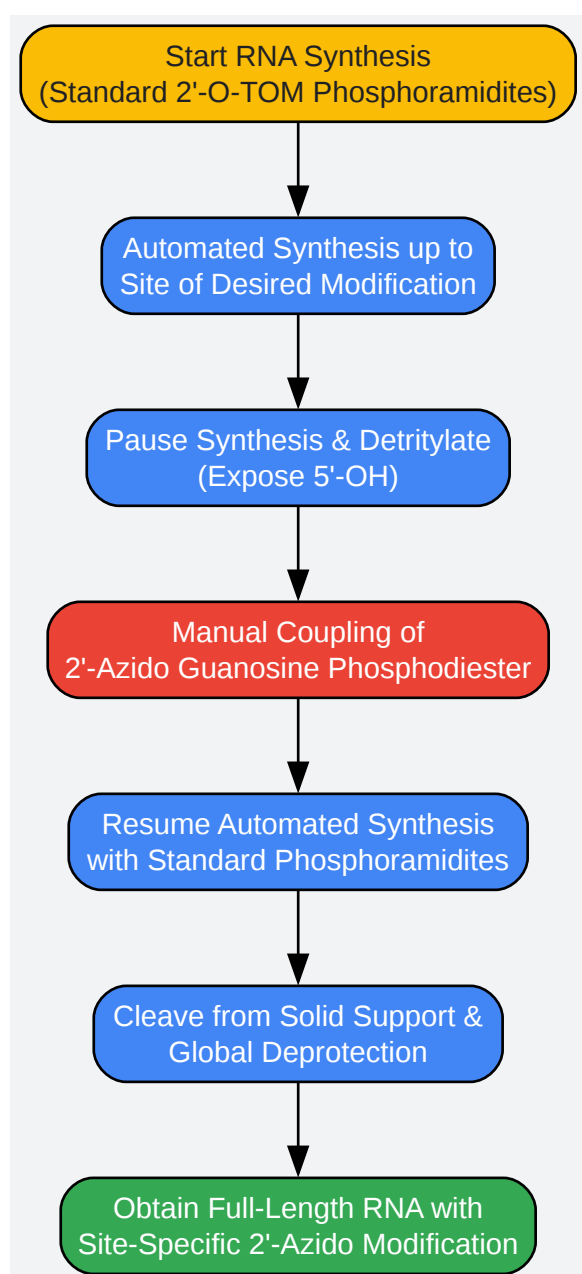
The table below summarizes the basic chemical information for the **2'-azido guanosine** nucleoside, which is the precursor to the phosphoramidite building block [1].

Property	Description
Molecular Formula	C ₁₀ H ₁₂ N ₈ O ₄ [1]
Molecular Weight	308.25 g/mol [1]
IUPAC Name	2-amino-9-[(2R,3R,4R,5R)-3-azido-3,4-dihydroxy-5-(hydroxymethyl)oxolan-2-yl]-1H-purin-6-one [1]
CAS Number	60921-30-4 [1]
Appearance	White powder [1]
Purity	≥97% by HPLC [1]

Synthesis Challenges & Strategic Approach

The primary challenge in synthesizing a **2'-azido guanosine phosphoramidite** is the intrinsic chemical reactivity between the azide group and the phosphoramidite moiety, which can trigger a Staudinger reaction, leading to decomposition [2]. Therefore, a standard, stable phosphoramidite building block for **2'-azido guanosine** is not commonly available.

A proven strategy involves using a **phosphodiester approach** for the site-specific incorporation of 2'-azido nucleosides during solid-phase synthesis [2]. The workflow for this method is illustrated below.



Click to download full resolution via product page

Synthesis Workflow for 2'-Azido Modified RNA

Detailed Experimental Protocol

This protocol is adapted from methods used for 2'-azido adenosine and uridine, which can be inferred for guanosine [2].

- **Step 1: Standard RNA Synthesis Initiation**

- Begin automated solid-phase RNA synthesis on a commercial synthesizer using standard 2'-O-TOM protected phosphoramidites (A, C, G, U) and a controlled pore glass (CPG) support [3] [2].
- Run the synthesis cycle until the step immediately **preceding** the position where the **2'-azido guanosine** is to be incorporated.

- **Step 2: Manual Coupling of 2'-Azido Building Block**

- **Pause the synthesizer** after the detritylation step that exposes the 5'-OH group of the growing RNA chain [2].
- **Coupling Reaction:** Manually couple the **2'-azido guanosine** phosphodiester building block. The suggested conditions are:
 - **Activator:** 1-(Mesitylene-2-sulfonyl)-3-nitro-1,2,4-triazole (MSNT).
 - **Solvent:** Anhydrous pyridine or acetonitrile.
 - **Mixing:** Use a setup with two syringes attached to the column for efficient reagent delivery and mixing under an inert argon atmosphere [2].
- **Capping:** Manually perform a capping step after coupling to block any unreacted 5'-OH groups [2].

- **Step 3: Completion of Synthesis and Deprotection**

- **Resume Automated Synthesis:** Once the manual coupling is complete, restart the automated synthesizer to continue the chain elongation using standard phosphoramidite chemistry until the full sequence is assembled [2].
- **Cleavage and Deprotection:**
 - **Cleave 2-chlorophenyl group:** Treat the solid support with a solution of syn-2-pyridine aldoxime and tetramethylguanidine in dioxane/water [2].
 - **Cleave from support and remove base protection:** Use methylamine in ethanol/water [2].

- **Remove 2'-O-silyl groups:** Treat with 1M tetra-n-butylammonium fluoride (TBAF) in THF [2].
- **Purification:** Purify the final RNA oligomer by anion-exchange HPLC and verify the product by LC-ESI mass spectrometry [2].

Research Applications of 2'-Azido Modified RNA

Once incorporated into RNA, the 2'-azido group is a versatile handle for further modification, primarily through **copper-catalyzed azide-alkyne cycloaddition (CuAAC) "click" chemistry** [4].

- **Fluorescent Labeling:** The azido group can be efficiently reacted with dye-alkyne compounds to site-specifically label RNA for tracking and microscopy studies [4].
- **siRNA Therapeutics:** 2'-Azido modifications are well-tolerated in siRNA guide strands, even at the cleavage site. They can be combined with other modifications (e.g., 2'-fluoro) to fine-tune properties like nuclease resistance [4] [2].
- **Structural Studies:** X-ray crystallography shows that the 2'-azido group maintains the sugar in the C3'-endo conformation (characteristic of A-form RNA) and introduces unique hydration patterns in the minor groove [4].

Key Considerations for Researchers

- **Building Block Synthesis:** The synthesis of the **2'-azido guanosine** phosphodiester building block itself is non-trivial. It typically starts from a protected guanosine derivative (e.g., a 2',3'-O-dialkylstannylene or 2,2'-anhydrouridine intermediate for uridine analogs), followed by nucleophilic ring-opening with lithium azide, and subsequent protection and phosphorylation steps [3] [2].
- **Stability:** The **2'-azido guanosine** nucleoside is stable as a solid for up to 2 years when stored as supplied. Solutions in DMSO or distilled water should be stored at -20°C and used within one month [1].
- **Alternative Protection Strategy:** For synthesizing other 2'-modified guanosine phosphoramidites, an unconventional **O6-tert-butyl/N2-bis(Boc)** protection scheme has been developed. This can provide more efficient synthetic access compared to traditional acyl protection, though its direct application to the 2'-azido derivative has not been explicitly reported [3].

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. CAS 60921-30-4 2'-azido guanosine [bocsci.com]
2. Chemical Synthesis of Site-Specifically 2'-Azido-Modified ... [pmc.ncbi.nlm.nih.gov]
3. An Unconventional Acid-Labile Nucleobase Protection ... [pmc.ncbi.nlm.nih.gov]
4. '- 2 RNA, a versatile tool for chemical biology: Azido , X-ray... synthesis [pubmed.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [synthesis of 2'-azido guanosine phosphoramidite]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b823923#synthesis-of-2-azido-guanosine-phosphoramidite>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com